Physicochemical Properties of N,N-Dimethyltryptamine Fumarate: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Dimethyltryptamine fumarate*
CAS No.:	*68677-26-9*
Cat. No.:	*B3025805*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Abstract

N,N-Dimethyltryptamine (DMT) is a potent endogenous psychedelic compound with significant research interest for its potential therapeutic applications. For research and development, DMT is commonly utilized in a salt form to enhance its stability and handling characteristics. This technical guide provides a comprehensive overview of the core physicochemical properties of DMT fumarate, a frequently used salt form. It includes quantitative data on its molecular properties, melting point, solubility, and pKa, presented in a structured format for clarity. Detailed experimental protocols for the determination of these properties are provided, alongside visual diagrams of experimental workflows and the primary signaling pathway of DMT, to facilitate understanding and reproducibility in a research setting.

Physicochemical Data Summary

© 2026 BenchChem. All rights reserved.

The fumarate salt of DMT is typically a 2:1 complex of two DMT molecules to one molecule of fumaric acid. However, a 1:1 salt is also possible. The data presented below pertains to the commonly referenced forms.

Property	Value	Unit	Notes
Molecular Formula	$C_{32}H_{40}N_4O_4$	-	For the 2:1 DMT:Fumarate salt
$C_{16}H_{20}N_2O_4$	-	For the 1:1 DMT:Fumarate salt	
Molecular Weight	492.61	g/mol	For the 2:1 DMT:Fumarate salt[1]
304.34	g/mol	For the 1:1 DMT:Fumarate salt[2]	
Appearance	White to off-white crystalline solid	-	
Melting Point	~151.8	°C	For a specific crystalline form (Form A)[3][4]
Solubility in Water (PBS)	10	mg/mL	In Phosphate-Buffered Saline (pH 7.2)[5]
pKa (of DMT)	8.68	-	For the dimethylamino group of the DMT molecule[6]

Experimental Protocols

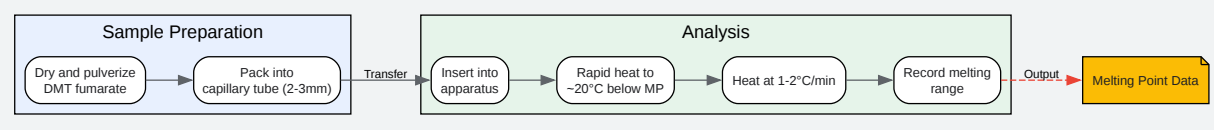
The following sections detail the standard methodologies for determining the key physicochemical properties of DMT fumarate.

Melting Point Determination via Capillary Method

The melting point of a crystalline solid is a critical indicator of its purity. The capillary method is a widely accepted standard procedure.

© 2026 BenchChem. All rights reserved.

- Apparatus: Capillary melting point apparatus (e.g., Mel-Temp), glass capillary tubes (one end sealed), sample pulverizing tool.
- Procedure:
  - Ensure the DMT fumarate sample is completely dry and finely powdered to allow for uniform packing.
  - Tap the open end of a capillary tube into the powdered sample to collect a small amount of material.
  - Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end. The packed sample height should be 2-3 mm for accurate results.[7]
  - Place the packed capillary tube into the heating block of the melting point apparatus.
  - Set the apparatus to heat at a rapid rate to approximately 20°C below the expected melting point.
  - Decrease the heating rate to 1-2°C per minute to allow for thermal equilibrium as the melting point is approached.[8]
  - Record the temperature at which the first drop of liquid is observed (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). This range is the melting point.



Click to download full resolution via product page

Caption: Workflow for Melting Point Determination.

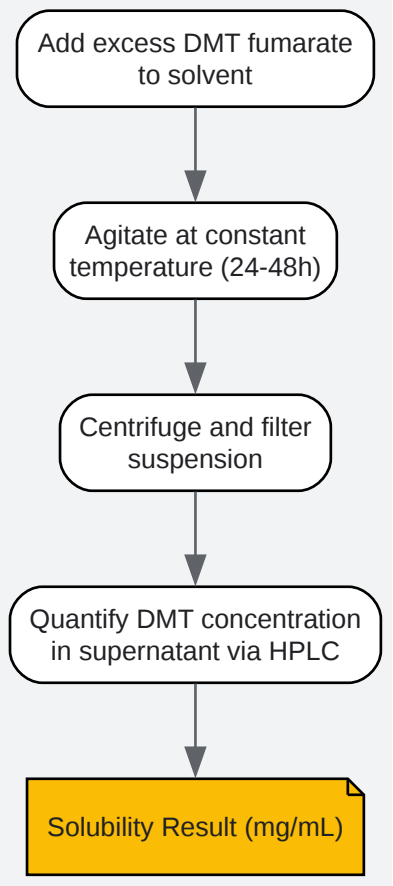
Aqueous Solubility Assessment via Shake-Flask Method

© 2026 BenchChem. All rights reserved.

The shake-flask method is the gold standard for determining the thermodynamic solubility of a compound.

- Apparatus: Orbital shaker with temperature control, analytical balance, centrifuge, volumetric flasks, appropriate analytical instrumentation (e.g., HPLC-UV).
- Procedure:
  - Add an excess amount of DMT fumarate to a known volume of purified water (or a relevant buffer like PBS) in a sealed, airtight flask. The excess solid is crucial to ensure equilibrium with a saturated solution.[9]
  - Place the flask in an orbital shaker set to a constant temperature (e.g., 25°C or 37°C) and agitate for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.[10]
  - After shaking, allow the suspension to settle. Centrifuge the samples to pellet the undissolved solid.
  - Carefully withdraw an aliquot of the clear supernatant. It is critical to avoid disturbing the solid material.
  - Filter the supernatant through a suitable syringe filter (e.g., 0.22 µm) that does not bind the analyte.
  - Prepare a series of dilutions of the filtered supernatant and quantify the concentration of DMT using a validated analytical method, such as HPLC-UV, against a standard curve.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for Shake-Flask Solubility Assessment.

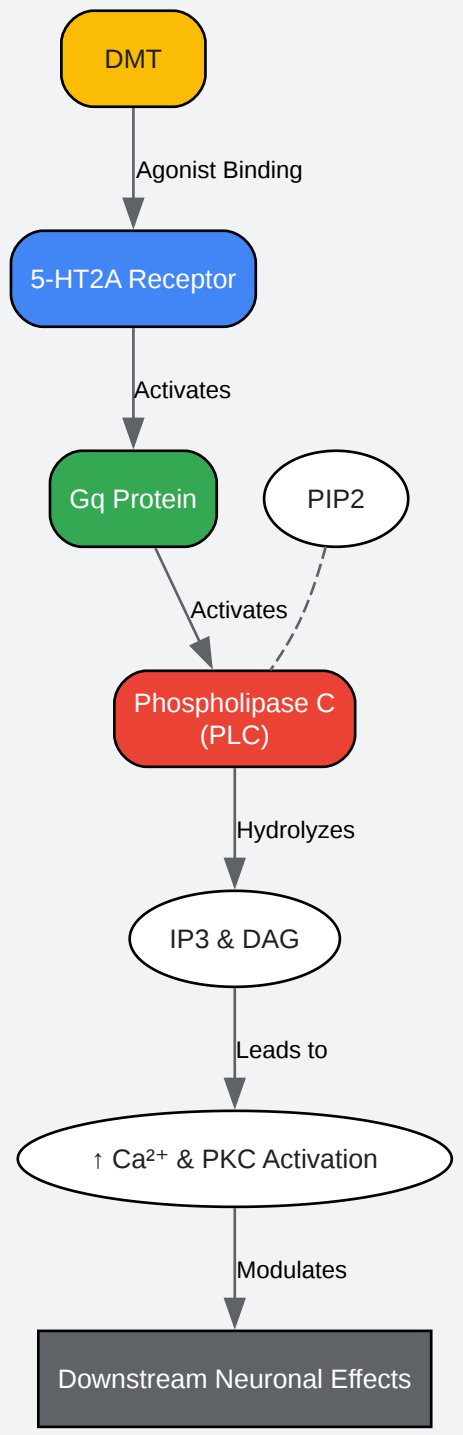
Primary Signaling Pathway

DMT exerts its primary psychedelic effects by acting as an agonist at the serotonin 2A (5-HT_2A) receptor. This receptor is a G-protein coupled receptor (GPCR) that, upon activation by DMT, initiates a specific intracellular signaling cascade.

The binding of DMT to the 5-HT_2A receptor induces a conformational change, leading to the activation of the associated Gq alpha subunit of the heterotrimeric G-protein. Activated Gq, in turn, stimulates the enzyme phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP_2) into two second messengers: inositol trisphosphate (IP_3) and diacylglycerol (DAG). IP_3 diffuses through the cytoplasm to bind to its receptors on the endoplasmic reticulum, causing the release of intracellular calcium (Ca^{2+}). Simultaneously, DAG and the increased intracellular Ca^{2+} levels synergistically activate Protein Kinase C (PKC), which then phosphorylates various downstream target proteins, leading to the

© 2026 BenchChem. All rights reserved.

modulation of neuronal activity and ultimately, the profound alterations in perception and consciousness associated with DMT.[11][12][13]



Click to download full resolution via product page

Caption: Simplified 5-HT$_2$A Receptor Signaling Pathway Activated by DMT.

© 2026 BenchChem. All rights reserved.

Stability and Storage

DMT fumarate is significantly more stable as a crystalline solid compared to its freebase form, which is prone to oxidation and degradation, especially when exposed to air and light. For long-term preservation of its chemical integrity, DMT fumarate should be stored in a cool, dark, and dry environment. It is best kept in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen) to minimize oxidative degradation.

Conclusion

This technical guide provides essential physicochemical data and standardized methodologies for the characterization of DMT fumarate. The presented information on its molecular weight, melting point, solubility, and pKa, along with detailed experimental protocols and an overview of its primary signaling pathway, serves as a foundational resource for researchers engaged in the study and development of N,N-Dimethyltryptamine for scientific and therapeutic purposes. Adherence to these standardized methods will ensure the generation of reliable and reproducible data, which is paramount for advancing our understanding of this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Psychedelic Compounds Chemical and Physical Properties - DMT-Nexus Wiki [wiki.dmt-nexus.me]
- 2. Dimethyltryptamine fumarate | C16H20N2O4 | CID 60196335 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. WO2022251351A4 - New n,n-dimethyltryptamine salts and crystalline salt forms - Google Patents [patents.google.com]
- 4. CA3218110A1 - New n,n-dimethyltryptamine salts and crystalline salt forms - Google Patents [patents.google.com]
- 5. caymanchem.com [caymanchem.com]

© 2026 BenchChem. All rights reserved.

- 6. Sciencemadness Discussion Board - N,N-Dimethyltryptamine as fumarate salt - Powered by XMB 1.9.11 [sciencemadness.org]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. chem.ucalgary.ca [chem.ucalgary.ca]
- 9. dissolutiontech.com [dissolutiontech.com]
- 10. bioassaysys.com [bioassaysys.com]
- 11. msudenver.edu [msudenver.edu]
- 12. researchgate.net [researchgate.net]
- 13. mushroomreferences.com [mushroomreferences.com]
- To cite this document: BenchChem. [Physicochemical Properties of N,N-Dimethyltryptamine Fumarate: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3025805/docs#physicochemical-properties-of-n-n-dimethyltryptamine-fumarate-an-in-depth-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.